

The Synergistic Potential of Calcium Ketoglutarate: A Comparative Guide for Geroprotective Research

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Compound of Interest

Compound Name: Calcium ketoglutarate

Cat. No.: B13838035

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In the quest to extend healthspan and mitigate the effects of aging, researchers are increasingly exploring combinatorial approaches that target multiple aging pathways simultaneously. Calcium alpha-ketoglutarate (CaKG), a key intermediate in the Krebs cycle, has emerged as a promising geroprotector. This guide provides a comparative analysis of CaKG's synergistic potential with other prominent geroprotectors: Vitamin C, Rapamycin, Metformin, and Resveratrol. While direct experimental data on synergistic effects are nascent, this document synthesizes established biochemical interactions and overlapping molecular pathways to inform future research and drug development.

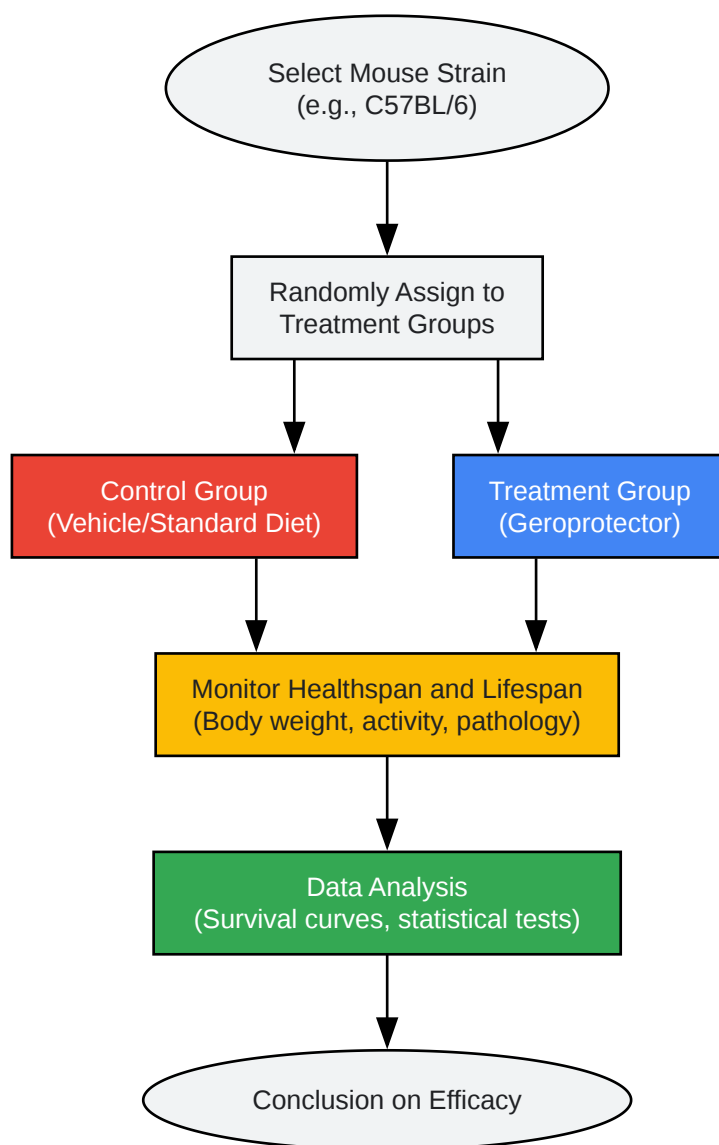
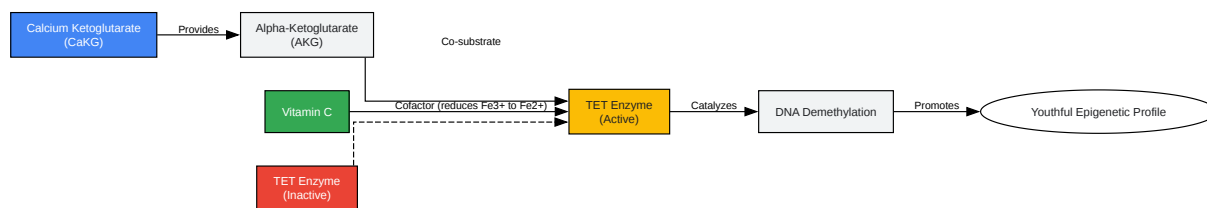
I. Established Synergy: Calcium Ketoglutarate and Vitamin C

The synergy between **Calcium Ketoglutarate** and Vitamin C is well-documented, primarily revolving around their co-dependent roles in epigenetic regulation.

Mechanism of Action: The Ten-Eleven Translocation (TET) enzymes are central to DNA demethylation, a process that can reverse age-related epigenetic changes. These enzymes require alpha-ketoglutarate (AKG) as a crucial co-substrate to function.^{[1][2][3]} Vitamin C acts as a vital cofactor, enhancing the catalytic activity of TET enzymes by maintaining iron in its reduced state (Fe²⁺) within the enzyme's active site.^{[2][4]} This essential partnership means

that the presence of both CaKG (as the AKG donor) and Vitamin C is necessary for optimal TET enzyme function and, consequently, for efficient DNA demethylation.

Signaling Pathway:



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